

spectroscopic comparison of 4-bromobenzenesulfinic acid and its derivatives

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Compound of Interest

Compound Name: **4-bromobenzenesulfinic Acid**

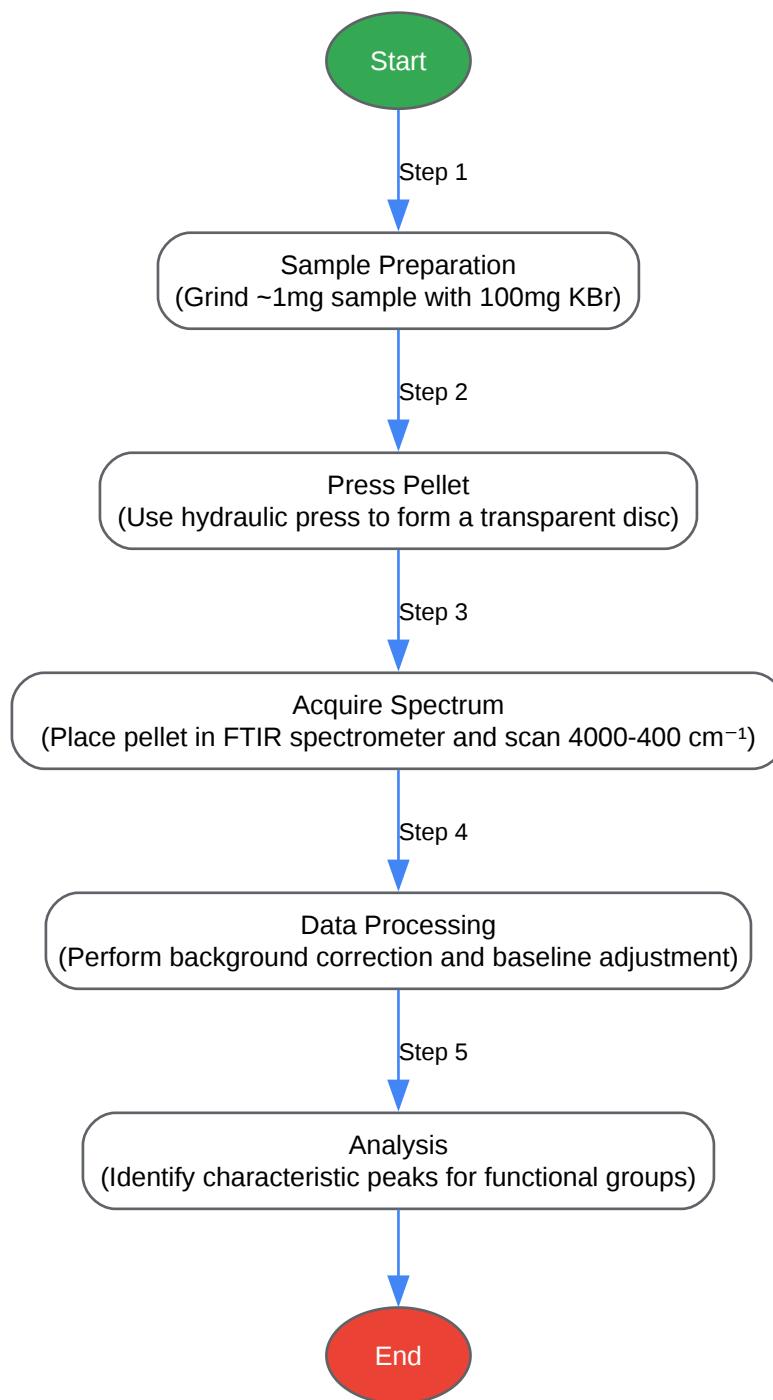
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Molecular Structures for Comparison

The primary compound of interest is **4-bromobenzenesulfinic acid**. To provide a robust comparison, we will analyze it alongside three representative derivatives that showcase distinct chemical modifications:

- Sodium 4-bromobenzenesulfinate: The salt, representing a deprotonated state.
- Methyl 4-bromobenzenesulfinate: An ester, showing the effect of alkylation.
- 4-Bromobenzenesulfonyl Chloride: A related, more oxidized sulfonyl derivative, highlighting the impact of a different oxidation state and a halide substituent on the sulfur atom.



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References

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